

FC-11 PROTAC: A Technical Guide to Discovery and Preclinical Development

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Compound of Interest

Compound Name: FC-11

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Executive Summary

Proteolysis-targeting chimeras (PROTACs) represent a revolutionary therapeutic modality designed to hijack the cell's natural protein disposal machinery to eliminate disease-causing proteins. This document provides an in-depth technical overview of the discovery, mechanism of action, and preclinical development of **FC-11**, a highly potent and selective PROTAC engineered to degrade Focal Adhesion Kinase (FAK). FAK is a non-receptor tyrosine kinase that is frequently overexpressed in a multitude of cancers, where it plays a pivotal role in cell proliferation, survival, migration, and invasion through both kinase-dependent and kinase-independent scaffolding functions. Unlike traditional kinase inhibitors that only block the catalytic activity of FAK, **FC-11** is designed to induce the complete degradation of the FAK protein, thereby abrogating all of its oncogenic functions. This guide details the rational design of **FC-11**, summarizes its degradation efficacy across various cell lines, outlines the key experimental protocols for its characterization, and visualizes its mechanism and relevant biological pathways.

Introduction to FC-11

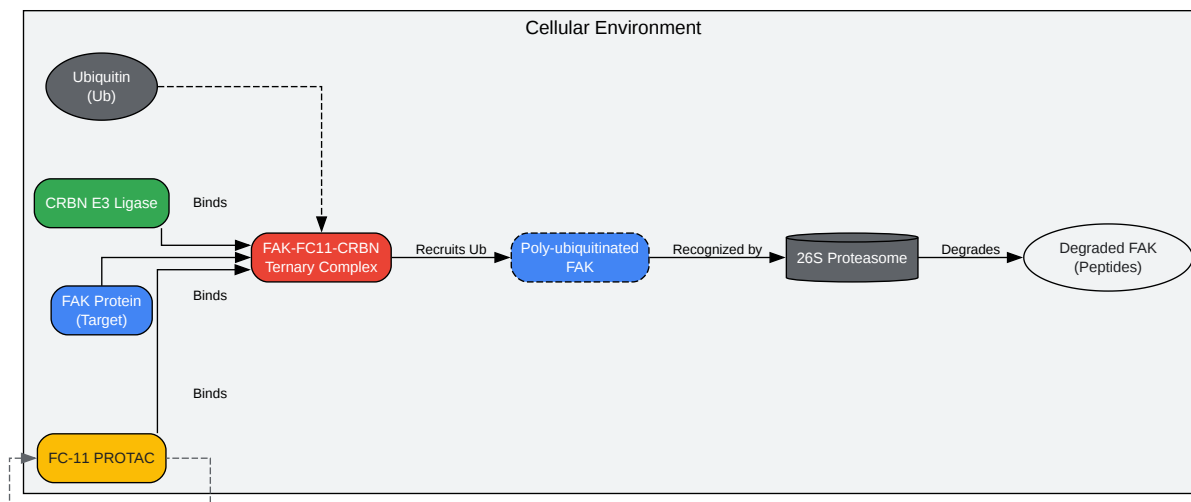
FC-11 is a heterobifunctional small molecule that emerged from a focused discovery campaign aimed at developing potent FAK-degrading PROTACs.^{[1][2]} It is composed of three key moieties:

- A FAK-targeting ligand: Derived from the potent FAK inhibitor PF-562271, which serves as the "warhead" to bind to the FAK protein.[3][4]
- An E3 Ligase Ligand: Pomalidomide, which recruits the Cereblon (CRBN) E3 ubiquitin ligase complex.[3][4]
- A Linker: A polyethylene glycol (PEG)-based linker that tethers the FAK inhibitor and the CRBN ligand, optimized for length and composition to facilitate the formation of a productive ternary complex between FAK and CRBN.[1]

The formation of this FAK-PROTAC-CRBN ternary complex brings the E3 ligase in close proximity to FAK, leading to the polyubiquitination of FAK and its subsequent recognition and degradation by the 26S proteasome.[1][5]

Mechanism of Action

The mechanism of **FC-11** is a catalytic process that relies on the ubiquitin-proteasome system (UPS). The PROTAC molecule acts as a molecular bridge rather than a traditional inhibitor, allowing a single molecule of **FC-11** to induce the degradation of multiple FAK protein molecules.



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Figure 1: Mechanism of **FC-11** induced FAK degradation.

Quantitative Data Summary

FC-11 has demonstrated exceptional potency in degrading FAK across a panel of human cancer cell lines, with DC₅₀ (half-maximal degradation concentration) values in the picomolar range after 8 hours of treatment.^{[1][3]}

Cell Line	Cancer Type	DC ₅₀ (pM)	Reference
PA1	Ovarian Cancer	80	[1][3]
Ramos	Burkitt's Lymphoma	40	[3][4]
TM3	Leydig Cell	310	[3]
MDA-MB-436	Breast Cancer	330	[3]
LNCaP	Prostate Cancer	370	[3]

Table 1: In Vitro Degradation Potency (DC₅₀) of **FC-11** in Various Cell Lines.

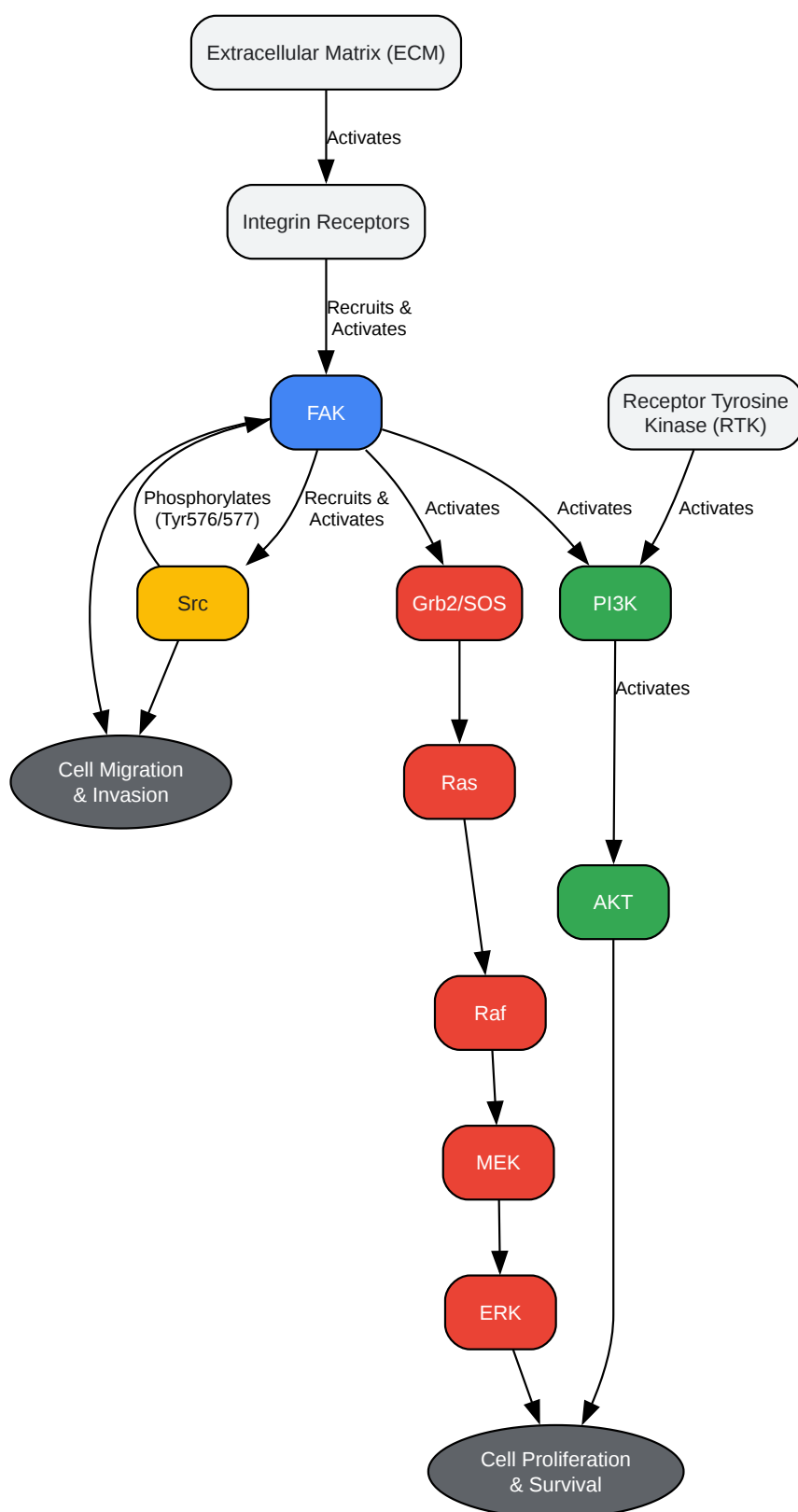
Further studies in primary mouse cells also confirmed potent FAK degradation.[6]

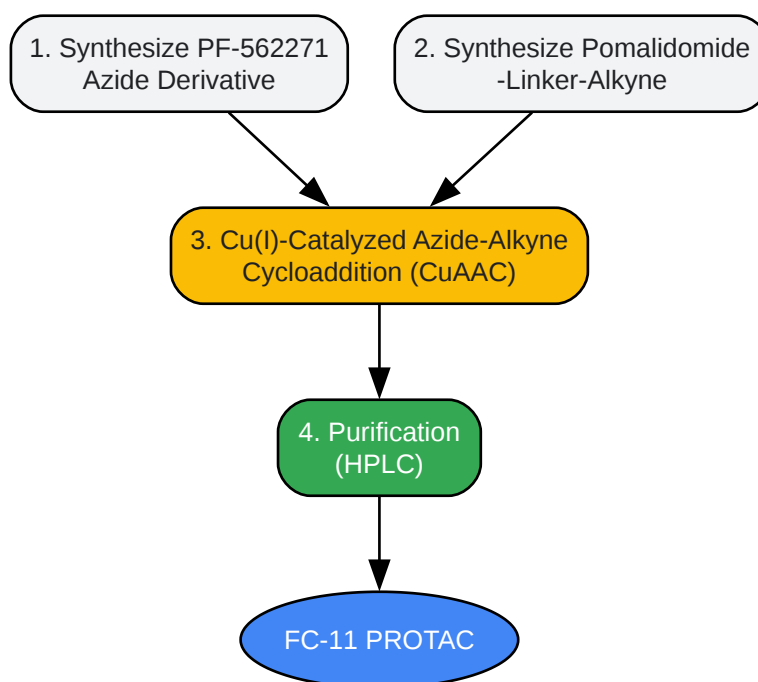
Primary Cell Type	DC ₅₀ (nM)	Reference
Primary Sertoli Cells	1.3	[6]
Primary Germ Cells	0.4	[6]

Table 2: In Vitro Degradation Potency (DC₅₀) of **FC-11** in Primary Mouse Cells.

FAK Signaling Pathway

FAK is a central node in signal transduction pathways initiated by integrins and growth factor receptors. Its activation leads to the recruitment and phosphorylation of numerous downstream targets, promoting cell survival and proliferation, primarily through the PI3K/AKT and MAPK/ERK pathways. By degrading FAK, **FC-11** effectively shuts down these pro-tumorigenic signaling cascades.





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